

Essential Safety and Operational Guide for Handling VTP50469

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Compound of Interest

Compound Name: VTP50469

Cat. No.: B10824408

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **VTP50469**. Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment. **VTP50469** is a potent, highly selective, and orally active Menin-MLL interaction inhibitor intended for research use only.

Immediate Safety Information

VTP50469 is a hazardous substance and must be handled with care. Based on available safety data, this compound is classified with the following hazards:

- Toxic if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn at all times when handling **VTP50469**:

PPE Category	Requirement	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are regularly inspected for tears or holes before use.
Eye Protection	Safety glasses with side shields or goggles	Must be worn to prevent eye contact from splashes or fine particles.
Skin and Body Protection	Laboratory coat	A standard laboratory coat should be worn and kept fastened to protect from skin contact.
Respiratory Protection	Not generally required for small quantities	If handling large quantities or if there is a risk of aerosolization, a NIOSH-approved respirator may be necessary.

Emergency Procedures

Situation	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse mouth with water. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **VTP50469** and ensuring a safe laboratory environment.

Handling

- **Work Area:** Always handle **VTP50469** in a well-ventilated area, preferably in a chemical fume hood.
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing.
- **Aerosolization:** Avoid actions that could lead to the generation of dust or aerosols.

- Hygiene: Wash hands thoroughly with soap and water after handling.

Storage

VTP50469 should be stored under the following conditions to ensure its stability:

Storage Condition	Temperature	Duration
Stock Solution	-80°C	Up to 2 years
-20°C	Up to 1 year	

- Store in a tightly sealed, light-resistant container.
- The storage area should be dry and well-ventilated.

Disposal Plan

All waste containing **VTP50469** must be treated as hazardous waste.

- Waste Containers: Use clearly labeled, sealed containers for all **VTP50469** waste.
- Disposal Route: Dispose of in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of down the drain or in regular trash.
- Decontamination: All equipment and surfaces that have come into contact with **VTP50469** should be thoroughly decontaminated.

Experimental Protocols

VTP50469 is a potent inhibitor of the Menin-MLL protein-protein interaction.^[1] Below are summaries of typical experimental applications.

In Vitro Cell-Based Assays

- Objective: To assess the anti-proliferative activity of **VTP50469** in leukemia cell lines.
- Cell Lines: MLL-rearranged leukemia cell lines (e.g., MOLM13, MV4;11, KOPN8).

- Methodology:
 - Plate cells at a desired density in appropriate cell culture plates.
 - Prepare a stock solution of **VTP50469** in DMSO.
 - Treat cells with a serial dilution of **VTP50469** (typical IC50 values range from 13-37 nM).
 - Incubate for a specified period (e.g., 2-7 days).
 - Assess cell viability using a suitable method (e.g., MTS assay, CellTiter-Glo®).

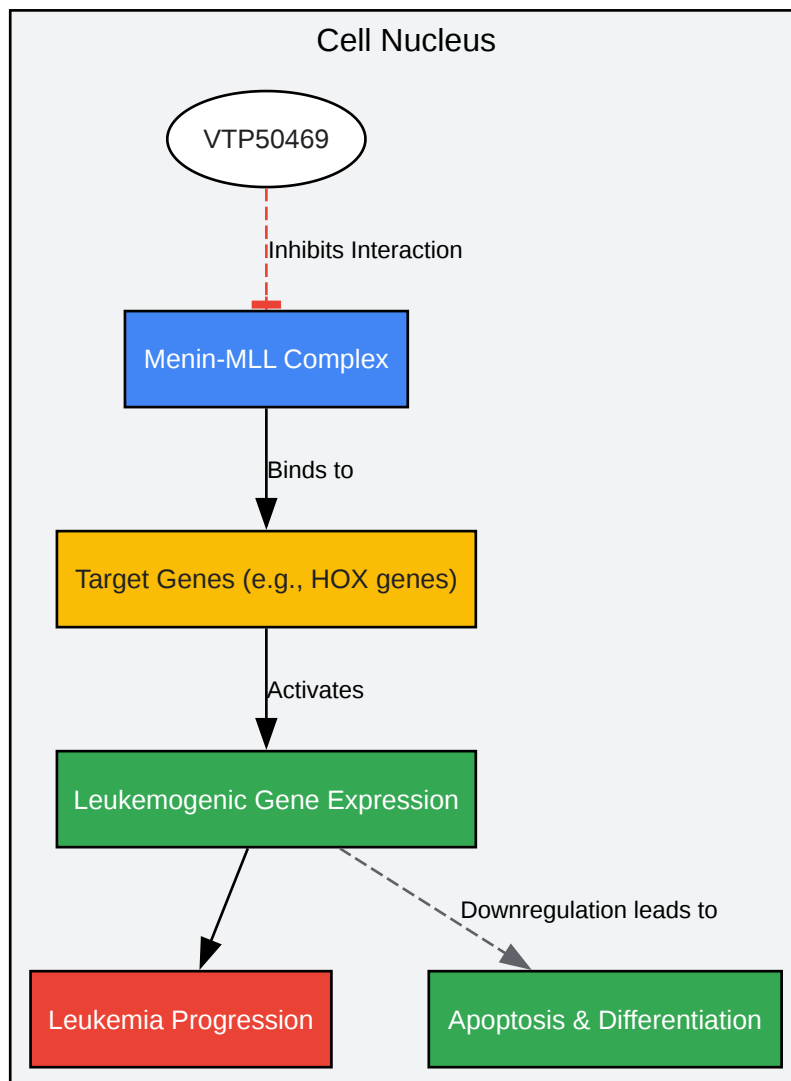
In Vivo Animal Studies

- Objective: To evaluate the in vivo efficacy of **VTP50469** in xenograft models of leukemia.
- Animal Model: Immunodeficient mice (e.g., NSG mice) engrafted with human leukemia cells (e.g., MV4;11).
- Methodology:
 - Prepare **VTP50469** for oral administration. A common formulation involves dissolving the compound in a vehicle such as 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.
 - Administer **VTP50469** orally to the mice, typically twice a day.
 - Dosages can range from 15 to 60 mg/kg.
 - Monitor tumor burden and survival of the animals over the course of the study.

Mechanism of Action and Experimental Workflow

The following diagrams illustrate the mechanism of action of **VTP50469** and a general experimental workflow for its evaluation.

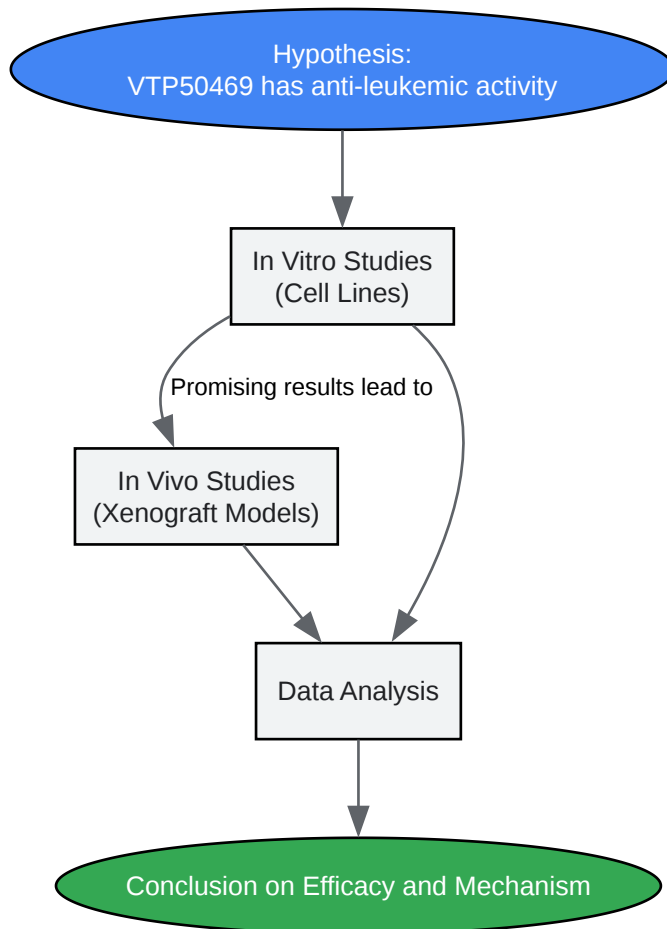
Mechanism of Action of VTP50469



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Caption: **VTP50469** inhibits the Menin-MLL interaction, leading to changes in gene expression and promoting apoptosis in leukemia cells.

General Experimental Workflow for VTP50469



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References

- 1. VTP50469 - MedChem Express [bioscience.co.uk]
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